

Essential Safety and Logistical Information for Handling Cadmium-114

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Compound of Interest

Compound Name: Cadmium-114

Cat. No.: B084361

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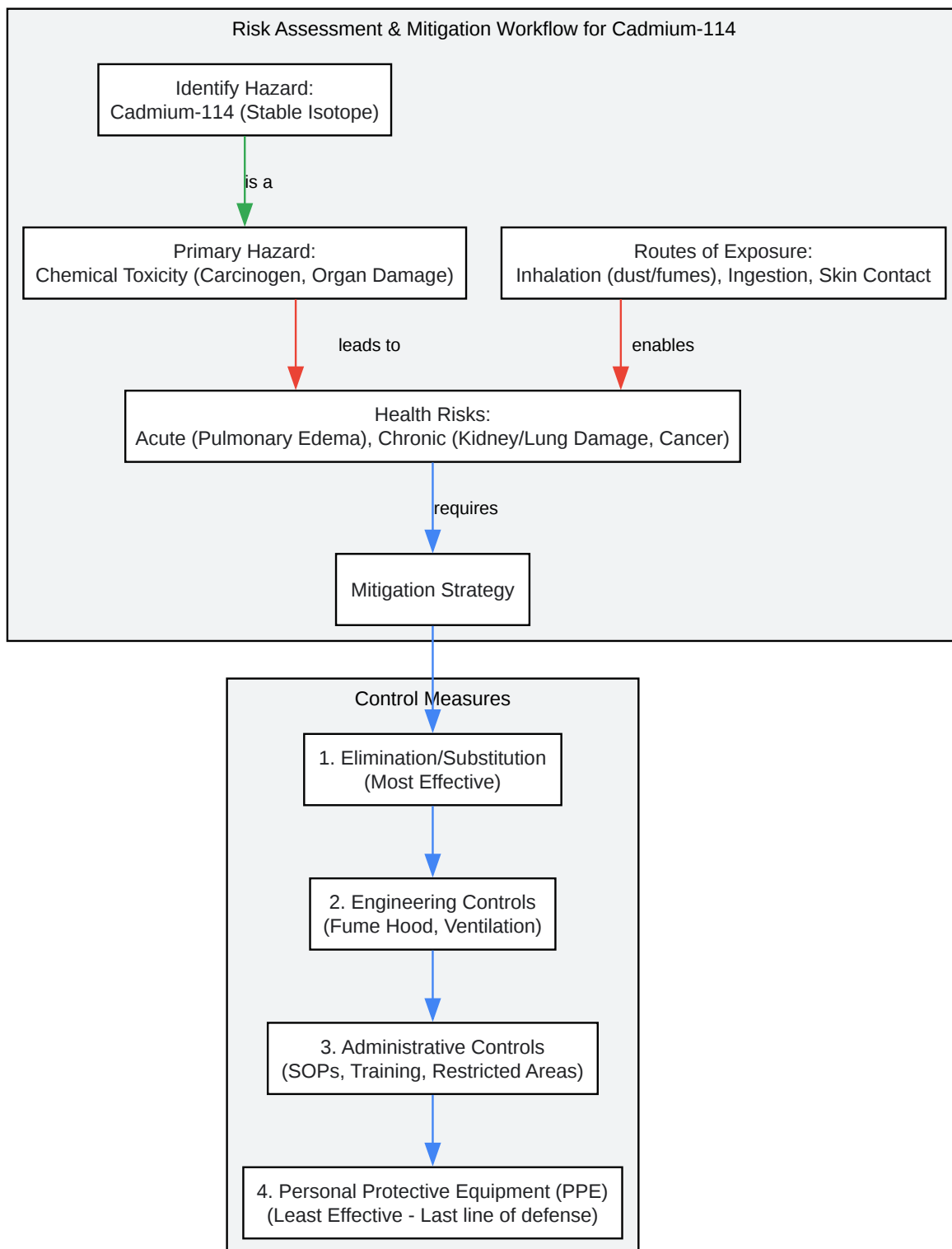
DISCLAIMER: This document provides guidance for laboratory personnel handling **Cadmium-114**. It is not a substitute for a comprehensive, site-specific risk assessment and adherence to all applicable federal, state, and local regulations.

Cadmium-114 (^{114}Cd) is a stable isotope of cadmium.[1][2][3] While it is not radioactive, it possesses the same significant chemical toxicity as natural cadmium.[4][5][6] Cadmium and its compounds are highly toxic, carcinogenic, and can cause severe damage to the lungs, kidneys, and bones upon exposure.[4][6][7] Therefore, handling ^{114}Cd requires stringent safety protocols to mitigate risks associated with heavy metal poisoning.

Hazard Identification and Risk Assessment

The primary risks associated with **Cadmium-114** are chemical. Inhalation of dust or fumes is the most significant route of exposure, followed by ingestion and skin contact.[8][9][10] Acute exposure can lead to flu-like symptoms, chest pain, and severe lung damage (pulmonary edema), which can be delayed and potentially fatal.[4][9] Chronic exposure to low levels of cadmium can result in kidney damage, emphysema, anemia, and an increased risk of lung and prostate cancer.[4]

The logical workflow for assessing and mitigating these risks is outlined below.



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Caption: Risk assessment and control hierarchy for **Cadmium-114**.

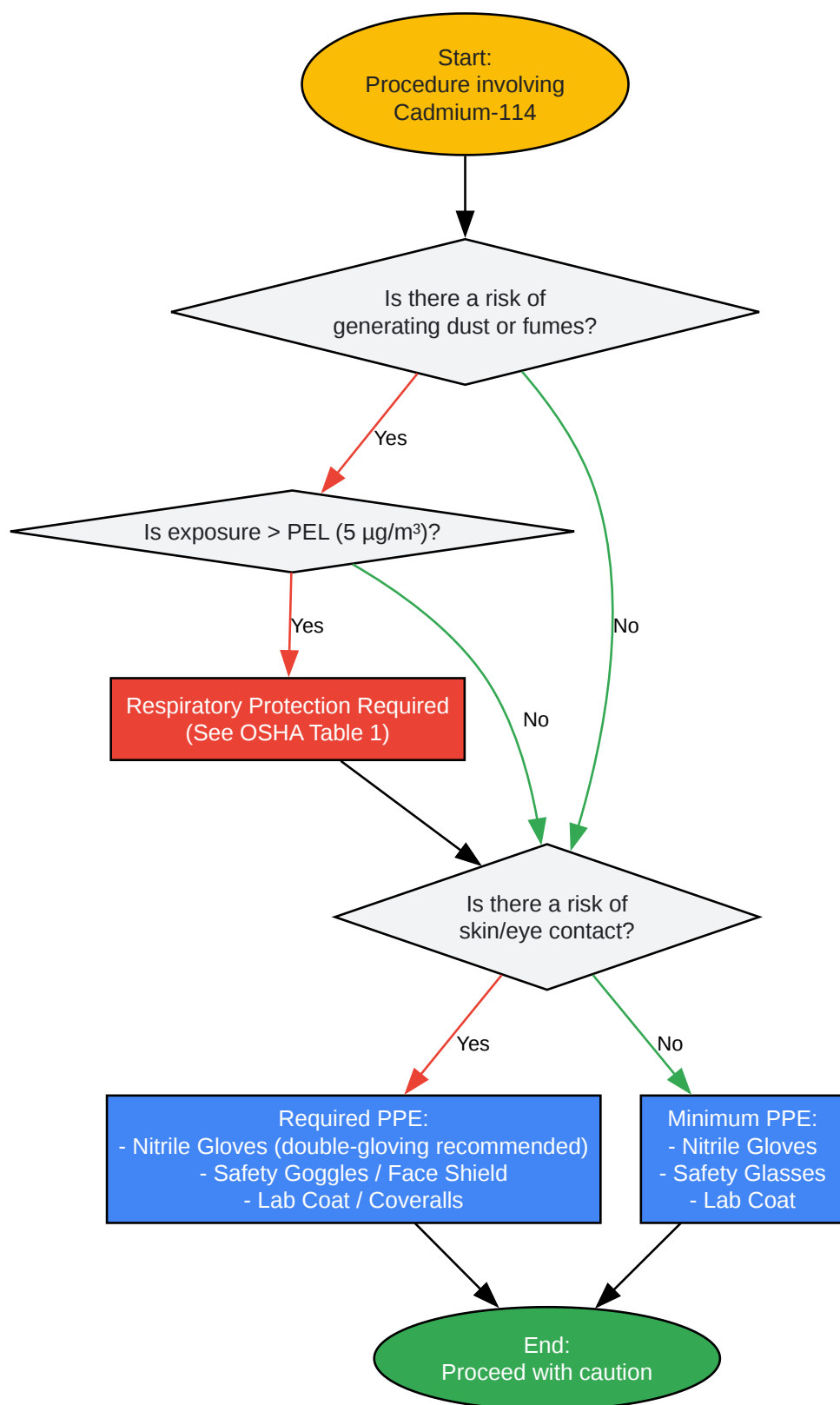
Occupational Exposure Limits

Adherence to established occupational exposure limits is mandatory. The Occupational Safety and Health Administration (OSHA) has set stringent limits for cadmium.

| Parameter | Limit | Agency | Notes |
|----------------------------------|--------------------------------------|--------|---|
| Permissible Exposure Limit (PEL) | 5 µg/m ³ | OSHA | 8-hour time-weighted average (TWA)[11] [12][13] |
| Action Level (AL) | 2.5 µg/m ³ | OSHA | 8-hour TWA. Triggers requirements for exposure monitoring and medical surveillance.[12][13] [14] |
| Threshold Limit Value (TLV) | 0.01 mg/m ³ (Total) | ACGIH | 8-hour TWA for total particulate matter.[15] |
| Threshold Limit Value (TLV) | 0.002 mg/m ³ (Respirable) | ACGIH | 8-hour TWA for the respirable fraction.[15] [16] |

Personal Protective Equipment (PPE) Selection Protocol

The selection of appropriate PPE is critical and must be performed based on a thorough risk assessment of the specific procedures being conducted. When engineering and administrative controls are not sufficient to reduce exposure below the PEL, PPE is required.[[12](#)][[17](#)]



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Caption: Decision workflow for selecting appropriate PPE.

Detailed PPE Requirements:

- **Respiratory Protection:** Required when airborne concentrations exceed the PEL, or as a precaution when dusts or fumes may be generated.[12][14] The specific type of respirator depends on the concentration of airborne cadmium and must comply with OSHA standard 29 CFR 1910.134.[14][15][18]
- **Hand Protection:** Nitrile gloves are recommended. For extended use or direct handling, double-gloving is advised.[5][19]
- **Eye and Face Protection:** Safety glasses are the minimum requirement.[17] When there is a splash hazard or dust generation, chemical safety goggles and/or a face shield must be worn.[12][14]
- **Protective Clothing:** A lab coat is standard. For tasks with a higher potential for contamination, disposable coveralls, head coverings, and boot covers should be used to prevent skin contact and contamination of personal clothing.[20][17]

Operational and Disposal Plans

Standard Operating Procedure for Handling Cadmium-114 Powder

This protocol outlines the essential steps for safely handling ^{114}Cd compounds in a laboratory setting.

1. Preparation:

- Designate a specific area for cadmium work, such as a chemical fume hood or glove box, to contain potential contamination.[4][5]
- Ensure the work area is clean and uncluttered.
- Post warning signs indicating the presence of cadmium and its hazards.[11]
- Verify that an eyewash station and safety shower are immediately accessible.[18]
- Assemble all necessary materials and equipment before beginning work.
- Don all required PPE as determined by the risk assessment.[15]

2. Handling:

- Conduct all manipulations of ^{114}Cd powder within a certified chemical fume hood or other approved ventilated enclosure to minimize inhalation exposure.[9][16][17]
- Handle the material carefully to avoid generating dust.[4][7]
- Use tools and techniques that minimize aerosolization (e.g., wet methods if compatible with the process).
- Keep containers of ^{114}Cd tightly closed when not in use.[4][21]

3. Post-Handling & Decontamination:

- After handling, decontaminate all surfaces and equipment using an appropriate cleaning method. A HEPA-filtered vacuum is preferred for cleaning up dust.[20] Do not use a standard shop vacuum.[15]
- Carefully remove PPE, avoiding self-contamination. Dispose of single-use items in the designated hazardous waste container.
- Wash hands and forearms thoroughly with soap and water after removing gloves.[5][9] Do not eat, drink, smoke, or apply cosmetics in the work area.[13][21]

Disposal Plan for Cadmium-114 Contaminated Waste

All materials contaminated with **Cadmium-114** are considered hazardous waste and must be disposed of according to institutional and regulatory guidelines.[15][22]

1. Waste Segregation and Collection:

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, wipes, disposable lab coats, vials) in a dedicated, leak-proof container lined with a heavy-duty plastic bag.[11][23]
- Liquid Waste: Collect contaminated liquid waste in a sealed, clearly labeled, and chemically compatible container. Do not pour cadmium waste down the drain.[4][7]
- Sharps: Any contaminated sharps must be placed in a designated sharps container.

2. Labeling and Storage:

- All waste containers must be clearly labeled with the words "Hazardous Waste," "Cadmium," and a description of the contents.[11]
- Store waste containers in a secure, designated satellite accumulation area away from incompatible materials.[18][21]

3. Final Disposal:

- Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department.[23]
- Do not mix cadmium waste with other waste streams unless specifically instructed to do so by EHS personnel.
- Contaminated clothing that is not disposable must be laundered by a professional service familiar with handling heavy metal contamination; it must not be taken home.[20][11][12]
Transport contaminated items in sealed, impermeable bags.[11][14]

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